

TCO-PEG2-NHS Ester: A Technical Guide for Bioconjugation

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Compound of Interest

Compound Name: TCO-PEG2-NHS ester

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This in-depth technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **TCO-PEG2-NHS ester**, a heterobifunctional crosslinker pivotal in the field of bioconjugation. This document details its mechanism of action, provides structured data on its properties, and offers detailed experimental protocols for its use.

Introduction

TCO-PEG2-NHS ester is a powerful tool for covalently linking molecules, particularly in the development of antibody-drug conjugates (ADCs), PROTACs, and other targeted therapeutics. It features two key reactive groups: a trans-cyclooctene (TCO) group and an N-hydroxysuccinimide (NHS) ester, connected by a two-unit polyethylene glycol (PEG) spacer.

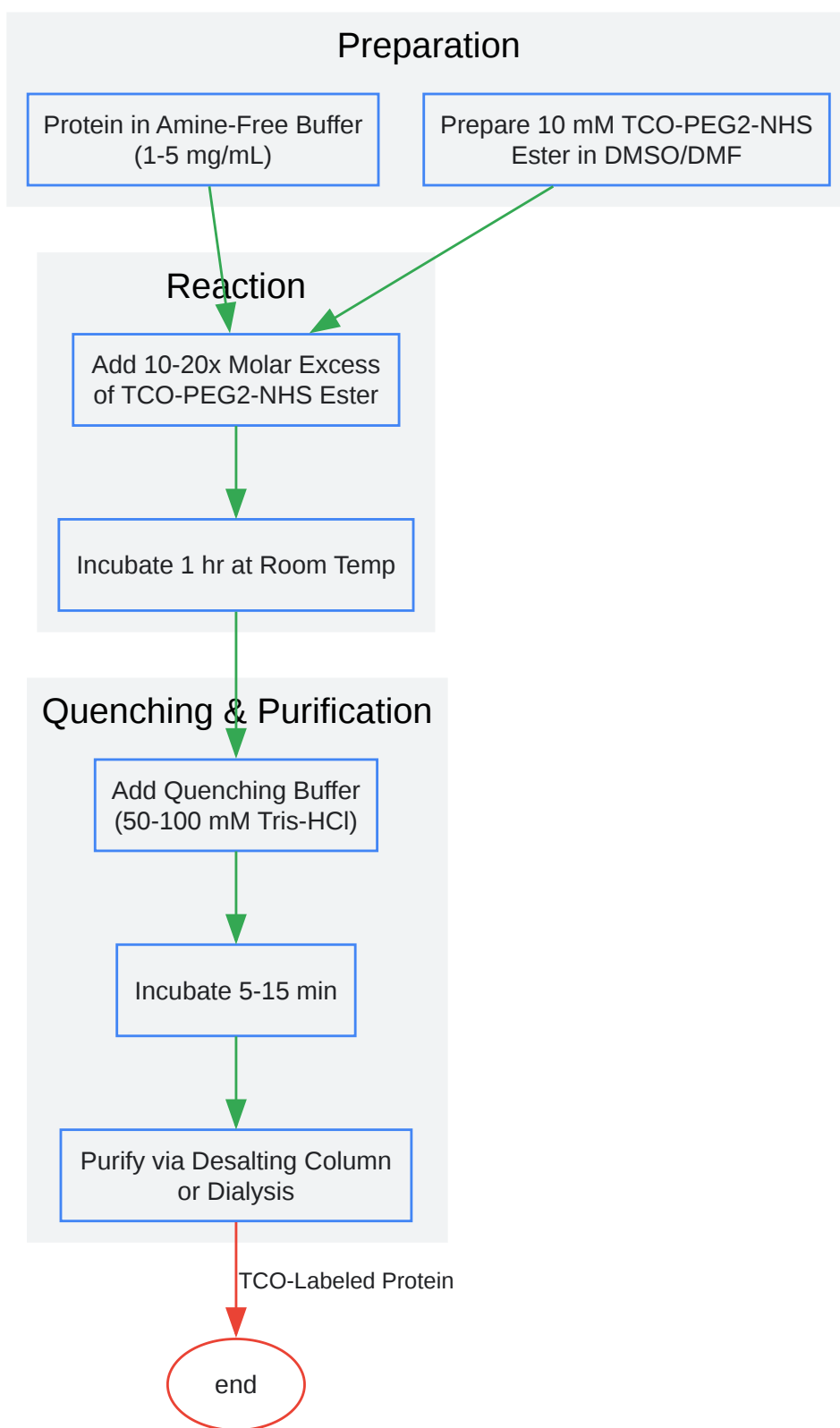
The TCO group participates in a highly efficient and bioorthogonal inverse-electron-demand Diels-Alder (iEDDA) "click chemistry" reaction with tetrazine-functionalized molecules.^[1] This reaction is known for its rapid kinetics and high specificity, allowing for conjugation in complex biological media.^{[1][2]} The NHS ester, on the other hand, reacts with primary amines, such as those found on the side chains of lysine residues in proteins, to form stable amide bonds.^{[3][4]} The hydrophilic PEG spacer enhances water solubility, reduces aggregation of conjugates, and minimizes steric hindrance.

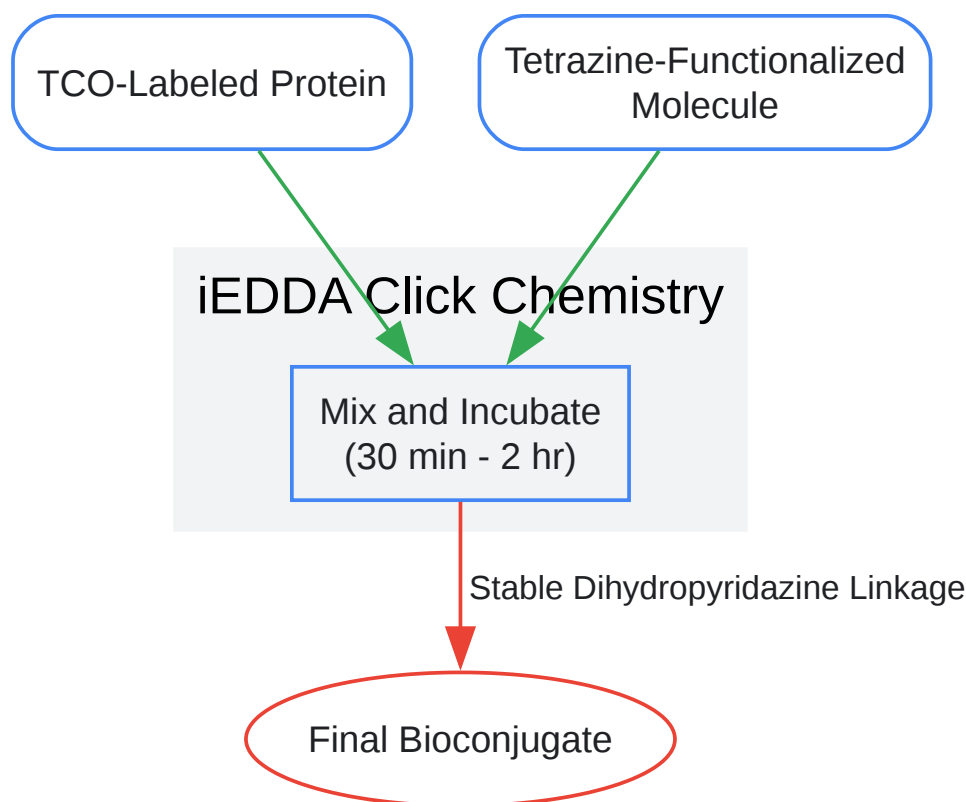
Chemical Structure and Properties

The fundamental characteristics of **TCO-PEG2-NHS ester** are summarized below.

Chemical Structure

Below is a diagram illustrating the chemical structure of **TCO-PEG2-NHS ester**.





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